

Technical Guide: 1-Ethyltetrahydro-2(1H)-pyrimidinone

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Compound of Interest

Compound Name: 1-ethyltetrahydro-2(1H)-pyrimidinone

CAS No.: 66639-75-6

Cat. No.: B1288736

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Core Identity & Applications in Pharmaceutical Synthesis

Executive Summary

1-Ethyltetrahydro-2(1H)-pyrimidinone (CAS: 66639-75-6) is a mono-substituted cyclic urea derivative belonging to the hexahydropyrimidine class. Unlike its fully substituted analogue DMPU (1,3-dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone)—a renowned polar aprotic solvent—this molecule retains a secondary amine proton at the N3 position.

This structural feature classifies it as a protic functional building block rather than an inert solvent. It serves as a critical intermediate in the synthesis of asymmetric ureas, pharmaceutical scaffolds (e.g., kinase inhibitors), and specialized electrolytes. Its ability to undergo selective

-alkylation makes it a valuable tool for diversifying nitrogen heterocycles in drug discovery.

Physicochemical Profile

The properties of **1-ethyltetrahydro-2(1H)-pyrimidinone** are governed by its six-membered ring stability and the hydrogen-bonding capability of the free N-H group.

Table 1: Key Chemical Specifications

Property	Specification
IUPAC Name	1-Ethyl-1,3-diazinan-2-one
Common Name	-Ethylpropyleneurea (MEPU)
CAS Number	66639-75-6
Molecular Formula	
Molecular Weight	128.17 g/mol
Structure Class	Cyclic Urea / Hexahydropyrimidine
Physical State	Viscous liquid or low-melting solid (Ambient)
Solubility	Highly soluble in water, ethanol, DMSO, DCM
pKa (Conjugate Acid)	~0.5 (Amide-like basicity)
Hydrogen Bond Donors	1 (N3-H)

Structural Comparison: The "Protic" Distinction

Researchers must distinguish this molecule from DMPU. The presence of the N-H group drastically alters reactivity:

- DMPU: Inert, aprotic, solvent.
- 1-Ethyl Derivative: Nucleophilic, protic, intermediate.

Synthesis & Manufacturing Methodologies

The industrial and laboratory synthesis of **1-ethyltetrahydro-2(1H)-pyrimidinone** relies on the cyclization of diamines with carbonic acid derivatives. The most robust protocol involves the condensation of

-ethyl-1,3-propanediamine with urea or diethyl carbonate.

Protocol A: Thermal Cyclization with Urea

Mechanism: Transamidation followed by intramolecular cyclization.

- Reagents:

- Ethyl-1,3-propanediamine (1.0 eq), Urea (1.1 eq).

- Conditions: Melt fusion at 130–150°C or reflux in high-boiling solvent (e.g., amyl alcohol).

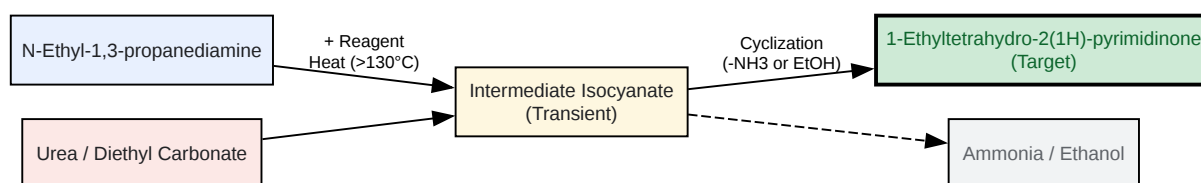
- Ammonia Evolution: The reaction releases 2 equivalents of ammonia (

-). Efficient venting is required.

- Purification: Vacuum distillation or recrystallization from ethyl acetate/hexane.

Visualization: Synthesis Pathway

The following diagram illustrates the cyclization logic and subsequent functionalization potential.



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Figure 1: Cyclocondensation pathway for the synthesis of the 1-ethyl cyclic urea core.

Applications in Organic Synthesis

As a Senior Application Scientist, I recommend utilizing this molecule primarily as a nucleophilic scaffold. Its unique reactivity profile allows for precise modification at the N3 position.

Asymmetric Urea Synthesis (Functionalization)

The free N-H group is sufficiently acidic ($pK_a \sim 25$ in DMSO) to be deprotonated by bases like NaH or KOtBu, allowing for alkylation with alkyl halides.

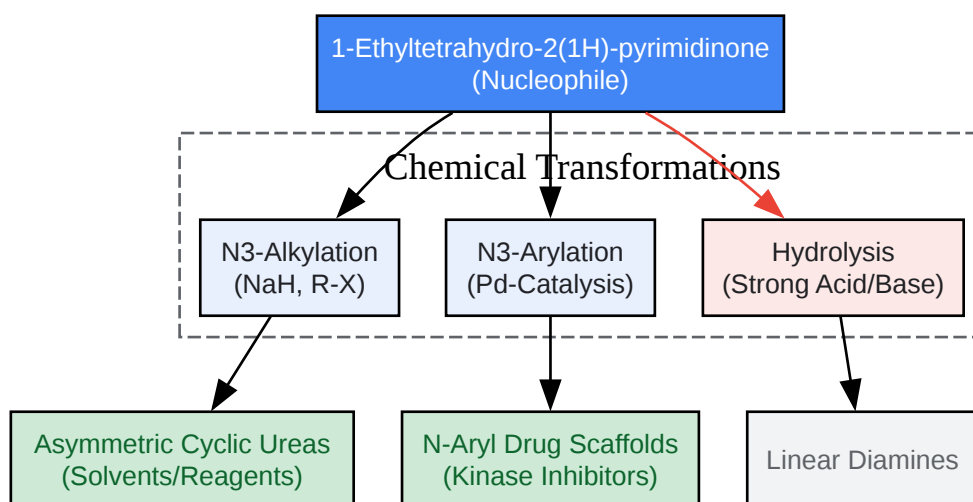
- Application: Synthesis of non-symmetrical solvents (e.g., 1-ethyl-3-benzyl-tetrahydro-2(1H)-pyrimidinone).
- Protocol:
 - Dissolve **1-ethyltetrahydro-2(1H)-pyrimidinone** in dry THF.
 - Add NaH (1.1 eq) at 0°C; stir until evolution ceases.
 - Add electrophile ().
 - Reflux to complete -alkylation.

Pharmaceutical Scaffolds (Kinase Inhibition)

The hexahydropyrimidine ring is a bioisostere for piperidines and piperazines.

- Mechanism: The urea carbonyl accepts hydrogen bonds, while the N1-ethyl group provides hydrophobic bulk, fitting into specific hydrophobic pockets in enzymes (e.g., ATP-binding sites).
- Coupling: It serves as a coupling partner in Buchwald-Hartwig aminations to attach aryl groups to the N3 position.

Visualization: Reactivity Logic



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Figure 2: Divergent synthesis pathways utilizing the N3-nucleophilic character.

Safety & Handling Protocols

While less volatile than linear amines, cyclic ureas possess specific toxicological risks.

- Toxicity: Analogous to DMPU and NMP, this compound should be treated as a potential reproductive toxin (Reprotox Cat. 2). It may enhance the dermal absorption of other chemicals.
- Handling:
 - PPE: Butyl rubber gloves (nitrile is often insufficient for cyclic ureas), safety goggles, and lab coat.
 - Storage: Hygroscopic. Store under nitrogen in a cool, dry place.
 - Disposal: Incineration in a chemical waste facility equipped with nitrogen oxide scrubbers.

References

- Sigma-Aldrich. **1-Ethyltetrahydro-2(1H)-pyrimidinone** Product Data & CAS 66639-75-6.

- PubChem.Compound Summary: 2(1H)-Pyrimidinone, tetrahydro-1,3-dimethyl- (DMPU Analogue Comparison).
- Asian Journal of Chemistry.Synthesis and Characterization of Pyrimidinone Derivatives.
- Hit2Lead.Chemical Directory: **1-ethyltetrahydro-2(1H)-pyrimidinone** Specifications.
- Fisher Scientific.Safety Data Sheet: Cyclic Urea Solvents.
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